

Application Note: Quantification of Branched Alkanes in Crude Oil Using Internal Standards

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Compound of Interest

Compound Name: 4-Ethyl-2,5-dimethylheptane

CAS No.: 61868-28-8

Cat. No.: B14560399

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The accurate quantification of branched alkanes in crude oil is critical for assessing oil quality, understanding geochemical origins, and optimizing refining processes. Branched alkanes, along with n-alkanes, constitute a significant fraction of the saturated hydrocarbons in crude oil. Their relative abundance provides valuable information about the source and thermal maturity of the oil. This application note details a robust method for the quantification of branched alkanes in crude oil samples using gas chromatography with flame ionization detection (GC-FID) and internal standards. The internal standard method is employed to ensure high accuracy and precision by correcting for variations in sample injection volume and instrument response.^{[1][2]}

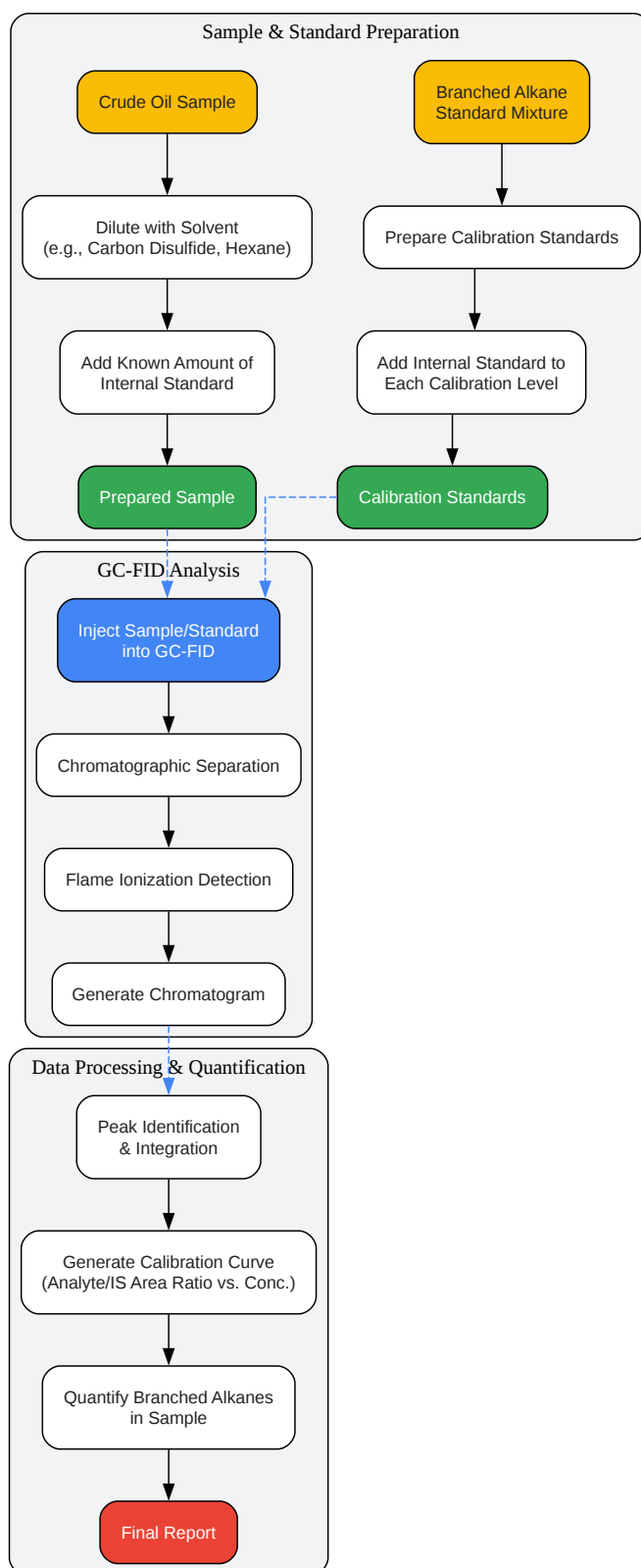
Experimental Principle

This method utilizes high-resolution gas chromatography to separate the complex mixture of hydrocarbons present in crude oil.^[3] An internal standard, a compound not naturally present in the sample or present at negligible concentrations, is added to both the calibration standards

and the crude oil samples in a known concentration.[1][2] By comparing the peak areas of the target branched alkanes to the peak area of the internal standard, accurate quantification can be achieved. This approach minimizes errors arising from sample preparation and injection inconsistencies.[1][2] Deuterated alkanes, such as n-C₂₄D₅₀, are often preferred as internal standards due to their chemical similarity to the analytes and their distinct mass, which allows for clear identification if using mass spectrometry (MS) detection.[4] However, for FID, a non-interfering, co-eluting compound is suitable.

Experimental Workflow

The overall workflow for the quantification of branched alkanes in crude oil is depicted in the following diagram.



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Caption: Experimental workflow for branched alkane quantification.

Experimental Protocols

Materials and Reagents

- Crude oil sample
- Branched alkane standards (e.g., pristane, phytane, and other relevant isoprenoids)
- Internal Standard (e.g., n-tetracosane-d50 (n-C₂₄D₅₀), squalane, or other suitable non-interfering compound)[4]
- Solvent (e.g., Carbon Disulfide (CS₂) or Hexane, analytical grade)[5][6]
- Volumetric flasks, pipettes, and autosampler vials

Preparation of Internal Standard Stock Solution

- Accurately weigh a known amount of the internal standard.
- Dissolve it in the chosen solvent to prepare a stock solution of a specific concentration (e.g., 1000 µg/mL).

Preparation of Calibration Standards

- Prepare a mixed stock solution containing all target branched alkanes at a known concentration in the solvent.
- Perform serial dilutions of the mixed stock solution to create a series of calibration standards at different concentration levels.
- Add a fixed amount of the internal standard stock solution to each calibration standard to ensure a constant internal standard concentration across all standards.

Sample Preparation

- Accurately weigh a known amount of the crude oil sample into a volumetric flask.
- Add a precise volume of the internal standard stock solution.

- Dilute the mixture to the final volume with the solvent.[5] The dilution factor will depend on the expected concentration of branched alkanes in the crude oil.
- Thoroughly mix the solution.
- If necessary, filter the sample to remove any particulate matter before transferring it to an autosampler vial.

Gas Chromatography (GC-FID) Analysis

The following are typical GC-FID parameters. These may need to be optimized based on the specific instrument and column used.

Parameter	Value
Gas Chromatograph	Agilent 7890 Series or equivalent
Detector	Flame Ionization Detector (FID)
Column	HP-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium or Hydrogen
Inlet Temperature	300 °C
Injection Volume	1 µL
Injection Mode	Splitless
Oven Program	Initial temp: 40 °C, hold for 5 minRamp 1: 4 °C/min to 320 °CHold at 320 °C for 20 min
Detector Temperature	320 °C

Data Presentation and Quantification Calibration

- Inject each calibration standard into the GC-FID system.

- For each standard, identify the peaks corresponding to the target branched alkanes and the internal standard based on their retention times.
- Integrate the peak areas for each target analyte and the internal standard.
- Calculate the response factor (RF) for each analyte relative to the internal standard using the following equation:

$$RF = (Area_{analyte} / Area_{IS}) / (Conc_{analyte} / Conc_{IS})$$

Where:

- $Area_{analyte}$ = Peak area of the branched alkane
 - $Area_{IS}$ = Peak area of the internal standard
 - $Conc_{analyte}$ = Concentration of the branched alkane
 - $Conc_{IS}$ = Concentration of the internal standard
- Alternatively, a calibration curve can be generated by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte.

Sample Quantification

- Inject the prepared crude oil sample into the GC-FID system.
- Identify the peaks of the target branched alkanes and the internal standard.
- Integrate the corresponding peak areas.
- Calculate the concentration of each branched alkane in the sample using the following equation:

$$Conc_{analyte} = (Area_{analyte} / Area_{IS}) * (Conc_{IS} / RF)$$

Data Summary

The quantitative data should be summarized in a clear and structured table for easy comparison.

Table 1: Quantification of Branched Alkanes in Crude Oil Sample

Analyte (Branched Alkane)	Retention Time (min)	Peak Area (Analyte)	Peak Area (Internal Standard)	Concentration (µg/g of crude oil)
Pristane	xx.xxx	xxxxxxx	xxxxxxx	xxx.xx
Phytane	yy.yyy	yyyyyyy	yyyyyyy	yyy.yy
Other branched alkanes	...	...	...	...

Table 2: Calibration Data for Pristane

Calibration Level	Concentration (µg/mL)	Analyte Area / IS Area Ratio
1	1	x.xxx
2	5	y.yyy
3	10	z.zzz
4	25	a.aaa
5	50	b.bbb
R ²	>0.995	

Conclusion

The method described in this application note provides a reliable and accurate means for the quantification of branched alkanes in crude oil. The use of an internal standard is crucial for achieving high-quality data by compensating for potential variations during sample handling and analysis. The detailed protocol and data presentation guidelines will aid researchers in implementing this method in their laboratories for routine analysis of petroleum samples.

Adherence to standardized methods, such as those outlined by ASTM, can further ensure consistency and comparability of results.[5][7]

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